

# L-TYROSINE (RING-3,5-D2) proper disposal procedures

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## Compound of Interest

Compound Name: L-TYROSINE (RING-3,5-D2)

Cat. No.: B1579872

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## Executive Safety Directive

CRITICAL STATUS: NON-RADIOACTIVE L-Tyrosine (Ring-3,5-d2) is a stable isotope-labeled compound.[1] It contains Deuterium (

H), a stable isotope of hydrogen.

- DO NOT dispose of this in radioactive waste streams. Doing so incurs unnecessary costs and regulatory complications.
- DO NOT discard down the drain without solubilization. Its low water solubility creates a high risk of plumbing occlusion and persistent contamination in sink traps, which can interfere with future sensitive Mass Spectrometry (MS) background readings in the lab.

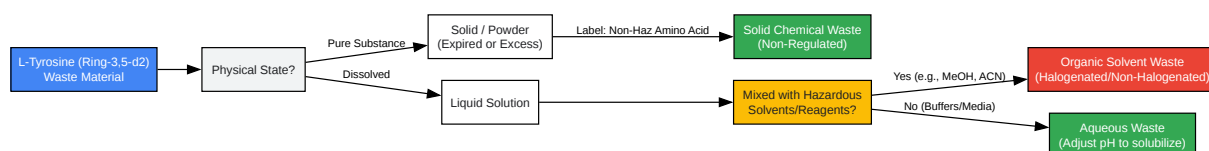
## Physicochemical Properties Relevant to Disposal

To understand the disposal logic, one must understand the molecule's behavior. Tyrosine is notoriously difficult to solubilize in neutral water, which drives the specific cleaning and disposal protocols below.

Property	Value / Characteristic	Operational Implication
Isotopic Label	Deuterium (Ring-3,5-d2)	Stable. No half-life.[1] Treat chemically identical to unlabeled L-Tyrosine.
Water Solubility	Very Low (~0.45 g/L at pH 7)	Clog Hazard. Do not rinse containers with water alone.[1]
Solubility (Acid/Base)	High in 1M HCl or 1M NaOH	Use dilute acid or base for decontamination/cleaning.[1]
RCRA Status	Not Listed (Non-Hazardous)	Can be disposed of in general "Non-Regulated" chemical waste streams.[1]
Environmental	High BOD (Biological Oxygen Demand)	Avoid large-scale drain disposal to prevent environmental load.[1]

## Disposal Decision Matrix

The following logic flow dictates the correct waste stream based on the physical state and mixture of the compound.



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Figure 1: Logical decision tree for segregating L-Tyrosine (d2) waste streams to ensure compliance and safety.

## Detailed Operational Protocols

## Scenario A: Solid Waste (Pure Substance)

Context: Expired reagent or spilled powder.

- Containment: Transfer the solid into a chemically compatible waste container (HDPE or Glass).
- Labeling: Label as "Non-Regulated Chemical Waste - Solid."
  - Note: While chemically non-hazardous, we do not recommend trash disposal for laboratory-grade reagents to prevent confusion by custodial staff.
- Disposal: Hand off to your facility's EHS (Environmental Health & Safety) team for incineration or landfill according to local non-hazardous chemical protocols.

## Scenario B: Liquid Waste (LC-MS Effluent)

Context: The compound is dissolved in mobile phases (Acetonitrile/Methanol/Water).

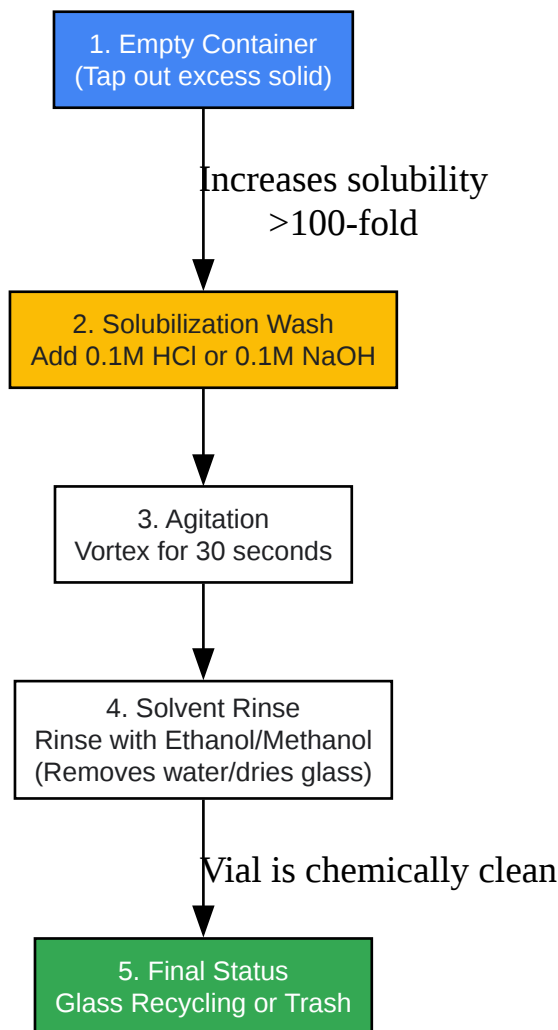
- Segregation: Do not separate the Tyrosine from the solvent. The hazard classification is driven by the solvent, not the amino acid.
- Stream Selection:
  - If Methanol/Acetonitrile > 10%: Dispose in Organic Solvent Waste.
  - If Acidic (Formic Acid/TFA): Ensure the waste container is compatible (HDPE preferred).
- MS Source Cleaning: If d2-Tyrosine is used as an internal standard, it can accumulate on the MS source cone. Wipe the source with 50:50 Methanol:Water (or manufacturer recommendation) and dispose of the wipe as Solid Solvent Contaminated Waste.

## Scenario C: Container Decontamination & Recovery

Context: You have an empty glass vial of this expensive reagent. You must remove all traces before recycling the glass or disposing of it to prevent "ghost peaks" in future assays.

The "Water Rinse" Fallacy: Rinsing with neutral water is ineffective due to Tyrosine's low solubility (

). You will leave residues that dry into crystals.



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Figure 2: Decontamination workflow utilizing pH manipulation to ensure complete removal of Tyrosine residues.

#### Protocol Steps:

- Primary Wash: Add ~5-10 mL of 0.1M HCl (Acidic) or 0.1M NaOH (Basic) to the vial. Tyrosine solubility increases drastically away from its isoelectric point (pI ~5.66).
- Agitate: Vortex vigorously.
- Discard Wash: Pour this wash into the Aqueous Chemical Waste container.

- Solvent Rinse: Rinse once with ethanol or acetone to remove residual water and speed drying.
- Deface Label: Cross out the chemical name and CAS number.
- Disposal: The glass vial can now be recycled or thrown in the glass trash, as it is chemically decontaminated.

## Regulatory & Scientific Context

Why not drain disposal? While L-Tyrosine is a naturally occurring amino acid, laboratory quantities of the d2-isotope should be kept out of municipal wastewater for two reasons:

- BOD Load: Amino acids are nitrogen-rich. Releasing them into waterways contributes to eutrophication (algae blooms).
- Analytical Integrity: In a drug development or proteomics facility, the "background" signal is the enemy. Dumping stable isotopes down the sink can contaminate the P-traps. If these traps dry out or aerosolize (back-draft), you risk elevating the background noise for specific MRM (Multiple Reaction Monitoring) transitions in sensitive LC-MS/MS assays nearby.

Regulatory Classification:

- US EPA (RCRA): L-Tyrosine is not listed on the P-list (acutely hazardous) or U-list (toxic). It does not exhibit characteristics of ignitability, corrosivity, reactivity, or toxicity (TCLP).
- GHS (Globally Harmonized System): Generally classified as Non-Hazardous. However, always consult the specific SDS from your manufacturer (e.g., Sigma-Aldrich, TCI) as some high-purity powders carry warnings for "Eye Irritation 2A" due to physical abrasion or dust.

## References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 6057, Tyrosine. (Accessed 2023).[2] Available at: [\[Link\]](#)
- US Environmental Protection Agency (EPA). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. (RCRA Regulations).[3] Available at: [\[Link\]](#)

- Moravek Inc. How To Store And Dispose Of Radiolabeled Compounds (Distinction regarding Stable Isotopes). Available at: [\[Link\]](#)<sup>[4]</sup>

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## Sources

- 1. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk [[essr.umd.edu](http://essr.umd.edu)]
- 2. [ajiaminoscience.eu](http://ajiaminoscience.eu) [[ajiaminoscience.eu](http://ajiaminoscience.eu)]
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